

# Trichloroepoxyethane CAS number and molecular weight

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## Compound of Interest

Compound Name: Trichloroepoxyethane

Cat. No.: B106621

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## In-Depth Technical Guide: Trichloroepoxyethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trichloroepoxyethane**, a reactive epoxide intermediate formed during the metabolism of the industrial solvent trichloroethylene. This document outlines its chemical properties, metabolic pathways, and relevant experimental methodologies.

## Core Chemical and Physical Properties

**Trichloroepoxyethane**, also known as trichloroethylene oxide, is a key metabolite in the biotransformation of trichloroethylene. Due to its reactive nature, it is primarily studied in the context of its parent compound's metabolism and toxicity.

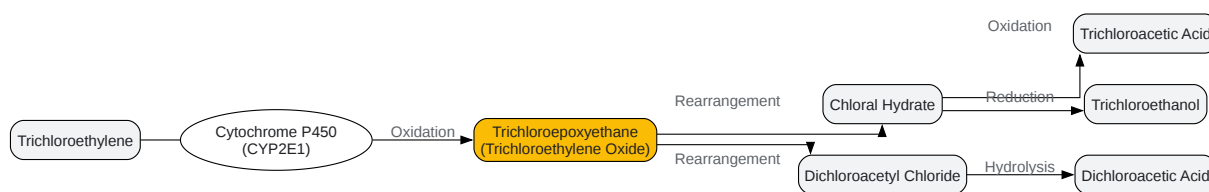
Property	Value	Source
CAS Number	16967-79-6	[1]
Molecular Formula	C <sub>2</sub> HCl <sub>3</sub> O	[1]
Molecular Weight	147.38 g/mol	[1]
Synonyms	2,2,3-Trichlorooxirane, Trichloroethylene epoxide, Trichloro-oxirane	[1]

## Metabolic Pathways of Trichloroethylene

**Trichloroepoxyethane** is a transient intermediate in the metabolic pathway of trichloroethylene. Its formation and subsequent reactions are critical to understanding the toxicological profile of the parent compound.

### Cytochrome P450-Dependent Oxidation

The primary pathway for trichloroethylene metabolism involves oxidation by cytochrome P450 enzymes, predominantly CYP2E1, in the liver. This reaction leads to the formation of the unstable **trichloroepoxyethane**.



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Caption: Cytochrome P450-mediated oxidation of trichloroethylene to **trichloroepoxyethane** and subsequent metabolites.

## Experimental Protocols

Due to the high reactivity and instability of **trichloroepoxyethane**, detailed protocols for its synthesis and isolation are not widely available. Research primarily focuses on the metabolism of its precursor, trichloroethylene. The following is a representative protocol for studying the in vitro metabolism of trichloroethylene.

### Protocol: In Vitro Metabolism of Trichloroethylene Using Liver Microsomes

Objective: To investigate the formation of trichloroethylene metabolites, including the transient **trichloroepoxyethane**, using liver microsomes.

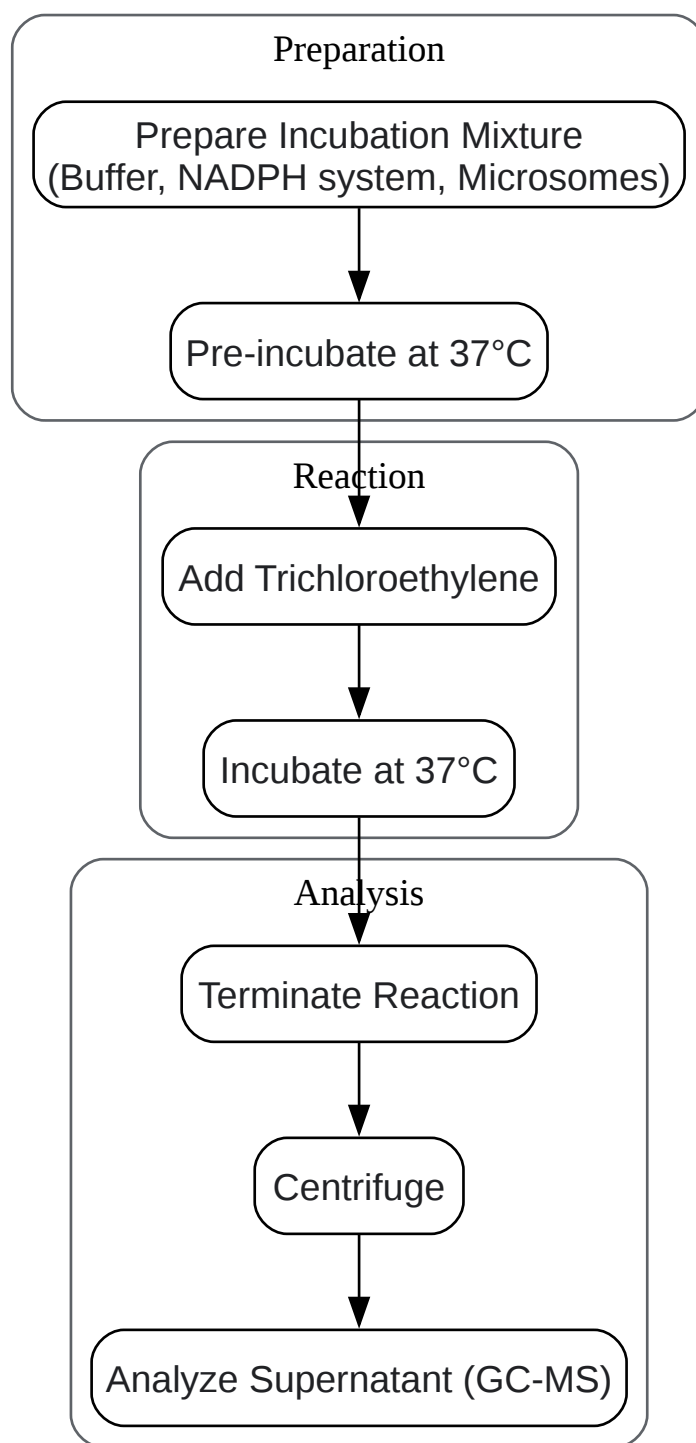
Materials:

- Rat or human liver microsomes
- Trichloroethylene (TCE)
- NADPH regenerating system (e.g., glucose-6-phosphate, glucose-6-phosphate dehydrogenase, and NADP+)
- Potassium phosphate buffer (pH 7.4)
- Incubation vials
- Gas chromatograph-mass spectrometer (GC-MS) for metabolite analysis

Procedure:

- Preparation of Incubation Mixture: In a clean incubation vial, prepare the reaction mixture containing potassium phosphate buffer, the NADPH regenerating system, and liver microsomes.
- Pre-incubation: Pre-incubate the mixture at 37°C for 5 minutes to allow the components to reach thermal equilibrium.
- Initiation of Reaction: Add trichloroethylene (dissolved in a suitable solvent like methanol or DMSO at a low concentration to avoid inhibition) to the pre-incubated mixture to initiate the metabolic reaction.
- Incubation: Incubate the reaction mixture at 37°C with gentle shaking for a specified period (e.g., 30-60 minutes).
- Termination of Reaction: Stop the reaction by adding a quenching solvent, such as a cold organic solvent (e.g., acetonitrile or methanol), which also serves to precipitate the proteins.

- **Sample Preparation for Analysis:** Centrifuge the quenched reaction mixture to pellet the precipitated proteins. Collect the supernatant for analysis.
- **Metabolite Analysis:** Analyze the supernatant for the presence of trichloroethylene metabolites using GC-MS. This allows for the identification and quantification of stable metabolites like chloral hydrate, trichloroacetic acid, and trichloroethanol. The formation of the reactive **trichloroepoxyethane** is inferred from the presence of its downstream products.



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Caption: Workflow for the in vitro metabolism study of trichloroethylene.

## Toxicological Significance

The formation of **trichloroepoxyethane** is a critical step in the bioactivation of trichloroethylene, leading to the generation of reactive metabolites that can bind to cellular macromolecules, including proteins and DNA. This covalent binding is thought to be a key mechanism underlying the hepatotoxicity and carcinogenicity associated with chronic trichloroethylene exposure. Further research into the specific reactions and detoxification pathways of **trichloroepoxyethane** is essential for a complete understanding of trichloroethylene-induced toxicity.

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## References

- 1. Tetrachloroethylene - Wikipedia [en.wikipedia.org]
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